

Spectroscopic Profile of 2-Chloro-5-iodonicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-5-iodonicotinic acid

CAS No.: 59782-86-4

Cat. No.: B1315165

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Disclaimer: The spectroscopic data presented in this guide is predicted based on the chemical structure of **2-Chloro-5-iodonicotinic acid** and comparison with analogous compounds. Experimental data for this specific molecule is not readily available in public databases. This document is intended for researchers, scientists, and drug development professionals as a theoretical guide for spectroscopic analysis.

Introduction

2-Chloro-5-iodonicotinic acid is a halogenated derivative of nicotinic acid, a member of the pyridine carboxylic acid family. Its structural complexity, featuring chloro, iodo, and carboxylic acid functional groups on a pyridine ring, makes it a molecule of interest in synthetic chemistry and drug discovery. Spectroscopic analysis is crucial for the unambiguous identification and characterization of such molecules. This guide provides a detailed overview of the predicted spectroscopic properties of **2-Chloro-5-iodonicotinic acid**, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS). Furthermore, it outlines general experimental protocols for acquiring such data.

Predicted Spectroscopic Data

The following sections summarize the predicted spectroscopic data for **2-Chloro-5-iodonicotinic acid**. These predictions are derived from established principles of spectroscopy and data from structurally related compounds.

Predicted ^1H NMR Spectroscopic Data

The ^1H NMR spectrum of **2-Chloro-5-iodonicotinic acid** is expected to show two signals in the aromatic region, corresponding to the two protons on the pyridine ring. The acidic proton of the carboxylic acid group is expected to appear as a broad singlet at a significantly downfield chemical shift.^{[1][2]}

Predicted Chemical Shift (δ , ppm)	Multiplicity	Assignment	Justification
~ 12-13	Broad Singlet	-COOH	The acidic proton of a carboxylic acid is highly deshielded and often exchanges with trace amounts of water, leading to a broad signal. ^{[1][2]}
~ 8.5 - 8.7	Doublet (d)	H-6	This proton is ortho to the nitrogen atom and is expected to be the most downfield of the aromatic protons due to the inductive effect of the nitrogen. It will be split into a doublet by the adjacent H-4.
~ 8.2 - 8.4	Doublet (d)	H-4	This proton is meta to the nitrogen and ortho to the iodine atom. It will be split into a doublet by the adjacent H-6. The electron-withdrawing effects of the adjacent chloro and iodo groups will shift it downfield.

Predicted ^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum is predicted to display six distinct signals, one for each carbon atom in the molecule, as there are no elements of symmetry. The chemical shifts are influenced by the electronegativity of the substituents (Cl, I, COOH, and the ring nitrogen).^[3]

Predicted Chemical Shift (δ , ppm)	Assignment	Justification
~ 165-170	-COOH	The carbonyl carbon of the carboxylic acid is typically found in this downfield region. [1] [2]
~ 150-155	C-2	The carbon atom attached to the chlorine and adjacent to the nitrogen is expected to be significantly deshielded.
~ 145-150	C-6	The carbon atom adjacent to the nitrogen is deshielded.
~ 140-145	C-4	The carbon atom adjacent to the iodine is expected to be in this region.
~ 130-135	C-3	The carbon atom bearing the carboxylic acid group.
~ 90-95	C-5	The carbon atom attached to the iodine is expected to be shifted upfield due to the heavy atom effect of iodine.

Predicted FT-IR Spectroscopic Data

The FT-IR spectrum will be characterized by the vibrational modes of its functional groups. The most prominent features will be the broad O-H stretch of the carboxylic acid and the strong C=O stretch.

Predicted Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group	Expected Intensity
2500-3300	O-H stretch	Carboxylic acid	Broad, Strong[1]
1710-1760	C=O stretch	Carboxylic acid	Strong[1]
1550-1600	C=C and C=N stretch	Aromatic ring	Medium
1210-1320	C-O stretch	Carboxylic acid	Strong[1]
1000-1100	C-Cl stretch	Chloro group	Medium
500-600	C-I stretch	Iodo group	Medium
900-950	O-H bend (out-of-plane)	Carboxylic acid	Broad, Medium[1]

Predicted Mass Spectrometry Data

For mass spectrometry, under Electron Ionization (EI), the molecule is expected to show a distinct molecular ion peak. The fragmentation pattern will be influenced by the presence of chlorine and iodine, which have characteristic isotopic patterns.

Predicted m/z	Assignment	Justification
283/285	$[M]^+$	Molecular ion peak. The presence of one chlorine atom will result in an M+2 peak with an intensity of about one-third of the M peak.
266/268	$[M-OH]^+$	Loss of a hydroxyl radical from the carboxylic acid group.
238/240	$[M-COOH]^+$	Loss of the carboxylic acid group as a radical.
156	$[M-I]^+$	Loss of an iodine atom.
128	$[M-I-CO]^+$	Subsequent loss of carbon monoxide from the $[M-I]^+$ fragment.
111	$[M-Cl-I]^+$	Loss of both halogen atoms.

Experimental Protocols

The following are general protocols for the spectroscopic analysis of a solid organic compound like **2-Chloro-5-iodonicotinic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Weigh approximately 5-10 mg of the solid sample.
 - Dissolve the sample in a suitable deuterated solvent (e.g., 0.5-0.7 mL of DMSO-d₆ or CDCl₃) in a clean, dry vial. The choice of solvent is critical as the acidic proton may exchange with protic solvents.
 - Once fully dissolved, transfer the solution to a standard 5 mm NMR tube using a Pasteur pipette.

- Cap the NMR tube securely.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
 - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
 - Acquire a ^1H NMR spectrum using a standard pulse sequence. Typical parameters include a 30-45° pulse angle and a relaxation delay of 1-2 seconds.
 - For ^{13}C NMR, use a proton-decoupled pulse sequence to obtain a spectrum with singlets for each carbon. A longer acquisition time and a larger number of scans will be necessary due to the low natural abundance of ^{13}C .

Fourier-Transform Infrared (FT-IR) Spectroscopy (KBr Pellet Method)

- Sample Preparation:
 - Place approximately 1-2 mg of the solid sample into a clean agate mortar.
 - Add approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr).[\[4\]](#)
 - Gently grind the mixture with a pestle for a few minutes until a fine, homogeneous powder is obtained.[\[4\]](#)
 - Transfer the powder to a pellet press die.
 - Apply pressure (typically 8-10 tons) for a few minutes to form a transparent or translucent KBr pellet.[\[4\]](#)
- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.

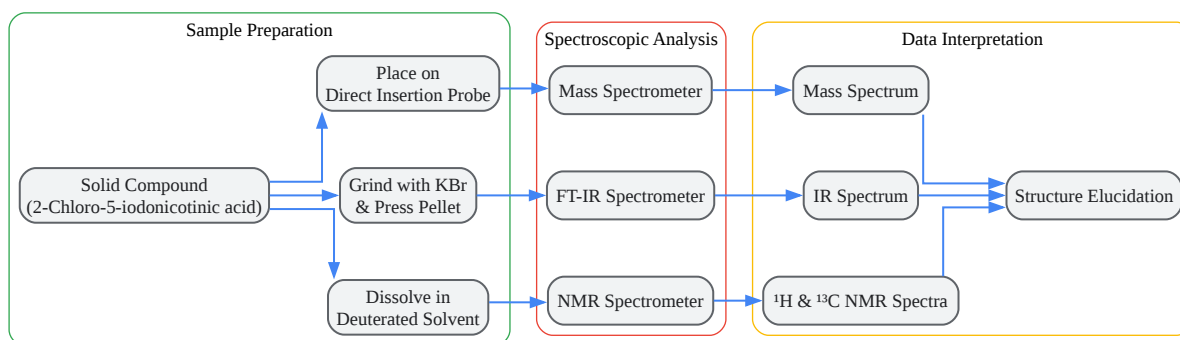
- Acquire the sample spectrum over the desired range (e.g., 4000-400 cm^{-1}).
- The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (Electron Ionization - EI)

- Sample Introduction:
 - For a solid sample, a direct insertion probe is typically used.
 - A small amount of the sample is placed in a capillary tube at the end of the probe.
- Instrument Setup and Data Acquisition:
 - Insert the probe into the mass spectrometer's ion source.
 - The probe is heated to volatilize the sample into the gas phase.
 - In the ion source, the gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.^[5]
 - The resulting ions are accelerated and separated by the mass analyzer based on their mass-to-charge ratio (m/z).
 - The detector records the abundance of each ion, generating the mass spectrum.

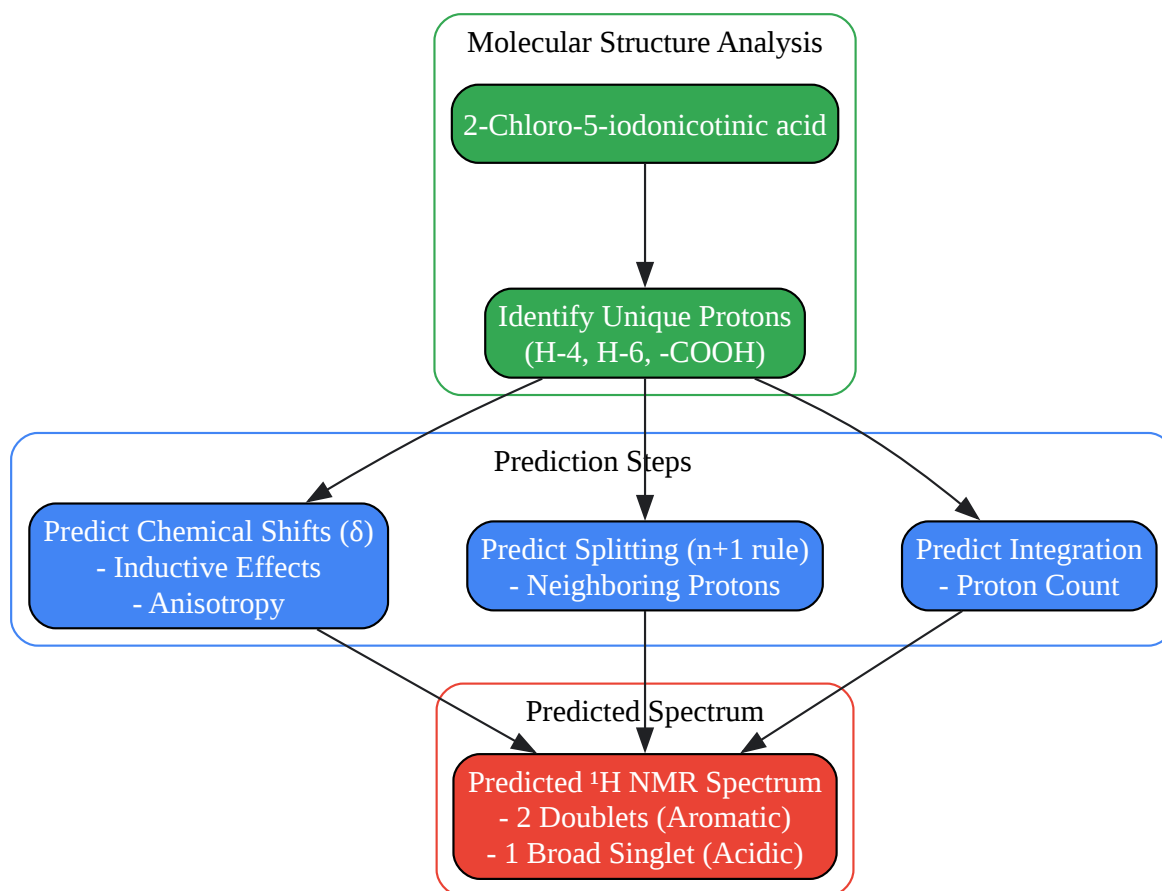
Visualizations

The following diagrams illustrate the general workflow for spectroscopic analysis and the logical process for predicting an NMR spectrum.



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Caption: General workflow for the spectroscopic analysis of a solid organic compound.



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